

1,1'-Bipiperazine: Technical Guide to Characterization, Detection, and Control

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Compound of Interest

Compound Name: 1,1'-Bipiperazine

Cat. No.: B11766850

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Executive Summary

1,1'-Bipiperazine (CAS: 684250-50-8; Chemical Formula: C

H

N

) is a dimeric impurity of piperazine formed via the direct coupling of two piperazine rings at the nitrogen atoms.[1] Unlike the more common ethylene-bridged dimer (1,2-dipiperazinoethane), **1,1'-bipiperazine** contains a hydrazine moiety (N–N bond).[1] This structural feature classifies it as a potential genotoxic impurity (GTI) under ICH M7 guidelines, necessitating rigorous control at trace levels (ppm/ppb) in pharmaceutical intermediates and active pharmaceutical ingredients (APIs).

This guide details the formation mechanisms, toxicological profile, and a validated LC-MS/MS analytical strategy for the quantification of **1,1'-bipiperazine**.

Part 1: Structural Identity & Mechanistic Origins

Chemical Identity

It is critical to distinguish **1,1'-bipiperazine** from other "dimeric" impurities. The nomenclature "1,1'" strictly denotes a bond between the N1 position of the first ring and the N1' position of the second ring.

Property	1,1'-Bipiperazine (Target Impurity)	1,2-Dipiperazinoethane (Common Process Impurity)
Structure	N–N Linked (Hydrazine)	N–CH
		–CH
		–N Linked (Alkane Bridge)
Formula	C	C
	H	H
	N	N
CAS	684250-50-8	19479-83-5
Toxicity Concern	High (Hydrazine class; potential mutagen)	Low to Moderate (General organic impurity)
pKa (Calc)	~9.8 (Secondary amines)	~9.8 (Secondary amines)

Formation Pathways

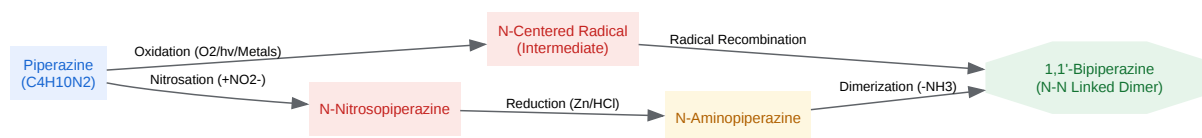
The formation of **1,1'-bipiperazine** is thermodynamically less favorable than alkyl-bridged dimers but can occur under specific oxidative or reductive conditions during piperazine synthesis or storage.^[1]

Pathway A: Oxidative Coupling (Radical Mechanism)

In the presence of atmospheric oxygen, light, and trace metal catalysts (e.g., Cu, Fe), piperazine can undergo single-electron transfer (SET) oxidation to generate an N-centered radical. Two such radicals can recombine to form the N–N bond.

Pathway B: Reductive Coupling of N-Nitrosamines

If the synthesis involves N-nitrosation (e.g., quenching with nitrite) followed by reduction, N-nitrosopiperazine intermediates can reduce to N-aminopiperazine, which may dimerize or react with excess piperazine to form the hydrazine linkage.[1]



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Figure 1: Mechanistic pathways for the formation of **1,1'-Bipiperazine** via oxidative radical recombination or nitrosamine reduction.[1]

Part 2: Toxicological Assessment (ICH M7)[1]

The Hydrazine Alert

The defining feature of **1,1'-bipiperazine** is the N–N single bond. Hydrazine and its derivatives are well-established structural alerts for genotoxicity.[1] They can be metabolically activated to form alkylating agents capable of DNA adduct formation.

- Classification: Class 2 or 3 (Mutagenic or Potentially Mutagenic) under ICH M7.
- Control Strategy: As a mutagenic impurity, it must be controlled to the Threshold of Toxicological Concern (TTC) unless compound-specific carcinogenicity data exists.[1]
- Limit Calculation: For a lifetime exposure duration:

[1]

Nitrosamine Precursor Risk

Beyond its intrinsic toxicity, **1,1'-bipiperazine** contains two secondary amine sites. In the presence of nitrosating agents, it can form N,N'-dinitroso-**1,1'-bipiperazine**, a complex nitrosamine structure with unknown but likely high potency.

Part 3: Analytical Strategy & Protocol

Given the lack of a UV chromophore and the need for trace-level detection (ppm), LC-MS/MS (Triple Quadrupole) is the mandatory technique for quantification.^[1]

Method Development Guide

- Column Choice: Polar-embedded C18 or HILIC.^[1] Piperazine derivatives are highly polar and basic; standard C18 columns often suffer from peak tailing and poor retention.
- Mobile Phase: High pH (ammonium bicarbonate, pH 10) is preferred to suppress ionization of the amines and improve retention on reverse-phase columns, OR acidic mobile phase (0.1% Formic acid) with a HILIC column.
- Detection: Electrospray Ionization (ESI) in Positive Mode.

Validated Experimental Protocol (LC-MS/MS)

Objective: Quantify **1,1'-bipiperazine** in a Piperazine API matrix at a limit of quantification (LOQ) of 1.0 ppm.

Reagents

- Standard: **1,1'-Bipiperazine** (Custom synthesis or purified reference standard).^[1]
- Internal Standard (IS): Piperazine-d8 (Surrogate) or **1,1'-Bipiperazine-d16** (if available).^[1]
- Solvents: LC-MS grade Acetonitrile, Water, Ammonium Formate, Formic Acid.

Chromatographic Conditions (HILIC Mode)

- System: UHPLC coupled to Triple Quadrupole MS.
- Column: Waters ACQUITY UPLC BEH Amide (2.1 x 100 mm, 1.7 µm).
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0).
- Mobile Phase B: Acetonitrile.
- Gradient:

- 0.0 min: 90% B
- 5.0 min: 50% B
- 7.0 min: 50% B
- 7.1 min: 90% B
- 10.0 min: 90% B (Re-equilibration)[1]
- Flow Rate: 0.3 mL/min.
- Column Temp: 40°C.

Mass Spectrometry Parameters (MRM)

- Source: ESI Positive.
- Precursor Ion (Q1): m/z 171.2 [M+H]

(Calculated for C

H

N

).[1]

- Product Ions (Q3):
 - Quantifier: 85.1 (Cleavage of N-N bond + ring fragmentation).
 - Qualifier: 56.1 (C
- H
- N fragment).
- Collision Energy: Optimized per instrument (typically 20-35 eV).[1]

Sample Preparation[1][2][3][4]

- Stock Solution: Dissolve 10 mg **1,1'-Bipiperazine** in 100 mL Acetonitrile/Water (50:50).
- Sample Solution: Accurately weigh 50 mg of Piperazine API. Dissolve in 10.0 mL of diluent (Acetonitrile/Water 90:10).
- Filtration: Filter through a 0.22 μm PTFE syringe filter (discard first 1 mL).

System Suitability Criteria

- S/N Ratio: > 10 for the LOQ standard (1.0 ppm).
- Linearity: R
> 0.99 for range 1.0 ppm – 100 ppm.
- Recovery: Spike recovery between 80-120%.[\[1\]](#)

Part 4: Synthesis of Reference Standard

To validate the method, an authentic standard of **1,1'-bipiperazine** is required. Since it is not a common catalog item, it may require synthesis.

Protocol: Reductive Dimerization of N-Nitrosopiperazine (Note: This procedure involves hazardous nitrosamines and hydrazines.[\[1\]](#) Perform in a glovebox or high-containment fume hood.)

- Nitrosation: React piperazine (1 eq) with NaNO
(1 eq) in HCl at 0°C to form N-nitrosopiperazine.
- Reduction: Treat the N-nitrosopiperazine with Zinc dust in Acetic Acid at $0-5^\circ\text{C}$. This reduces the nitroso group ($-\text{N}=\text{O}$) to the amino group ($-\text{NH}$), yielding N-aminopiperazine.[\[1\]](#)
- Dimerization: Heat N-aminopiperazine in the presence of a catalyst (e.g., CuCl) or under oxidative conditions to induce N-N coupling, or react N-aminopiperazine with excess piperazine under radical conditions.[\[1\]](#)

- Purification: Isolate via preparative HPLC (HILIC mode) or recrystallization from ethanol/ether.
- Characterization: Confirm structure via ^1H NMR (symmetry of rings) and HRMS (m/z 171.1604).

Part 5: References

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